

Essential Safety and Handling Guide for Glycylhistidyllysine (GHK)

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Compound of Interest

Compound Name: Glycylhistidyllysine

Cat. No.: B1671467

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Glycyl-L-Histidyl-L-Lysine (GHK). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling GHK to ensure the appropriate level of personal protection. The following table summarizes the recommended PPE.[\[1\]](#)[\[2\]](#)[\[3\]](#)

PPE Category	Minimum Requirement	Recommended for Higher Concentrations or Aerosol Generation
Body Protection	Laboratory coat.	Chemical-resistant or disposable coveralls.
Hand Protection	Disposable nitrile gloves.	Double gloving or using Silver Shield® gloves under disposable nitrile gloves for enhanced protection.[2][3]
Eye & Face Protection	Safety glasses with side-shields (marked with "Z87").[2]	Full-face shield or safety goggles for splash hazards.[2][3][4]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	An N95 respirator or higher (e.g., full-face air-purifying respirator) if there is a risk of aerosolization or when handling large quantities of the lyophilized powder.[2][3]
Foot Protection	Closed-toe shoes.	Chemical-resistant boots.

Operational Plan: From Receipt to Disposal

A structured operational plan ensures the safe and efficient handling of GHK throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Inspect incoming packages for any signs of damage.
- Store lyophilized GHK at -20°C or lower, protected from light and moisture.[5]
- Allow the container to reach room temperature before opening to prevent condensation.[6][7]

2. Handling and Reconstitution:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the lyophilized powder to avoid inhalation.[4][6]
- When reconstituting, slowly add the sterile, endotoxin-free solvent to the vial, directing the stream against the glass wall to avoid foaming and peptide degradation.[7]
- Reconstituted solutions should be used promptly or stored at 4°C for short-term use. For longer-term storage, create single-use aliquots and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles.[5][6]

3. Experimental Use:

- Wear the appropriate PPE as outlined in the table above.
- Avoid contact with skin and eyes.[4][8]
- Do not eat, drink, or smoke in the laboratory area.[9]

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If symptoms persist, seek medical attention.[4][8]
Skin Contact	Immediately take off contaminated clothing and wash the affected area with plenty of soap and water.[4][9] Seek medical help if irritation or other symptoms occur.[9]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open.[4][9] Seek medical attention if irritation persists.[9]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Call a doctor or poison control center if you feel unwell.[8][9]

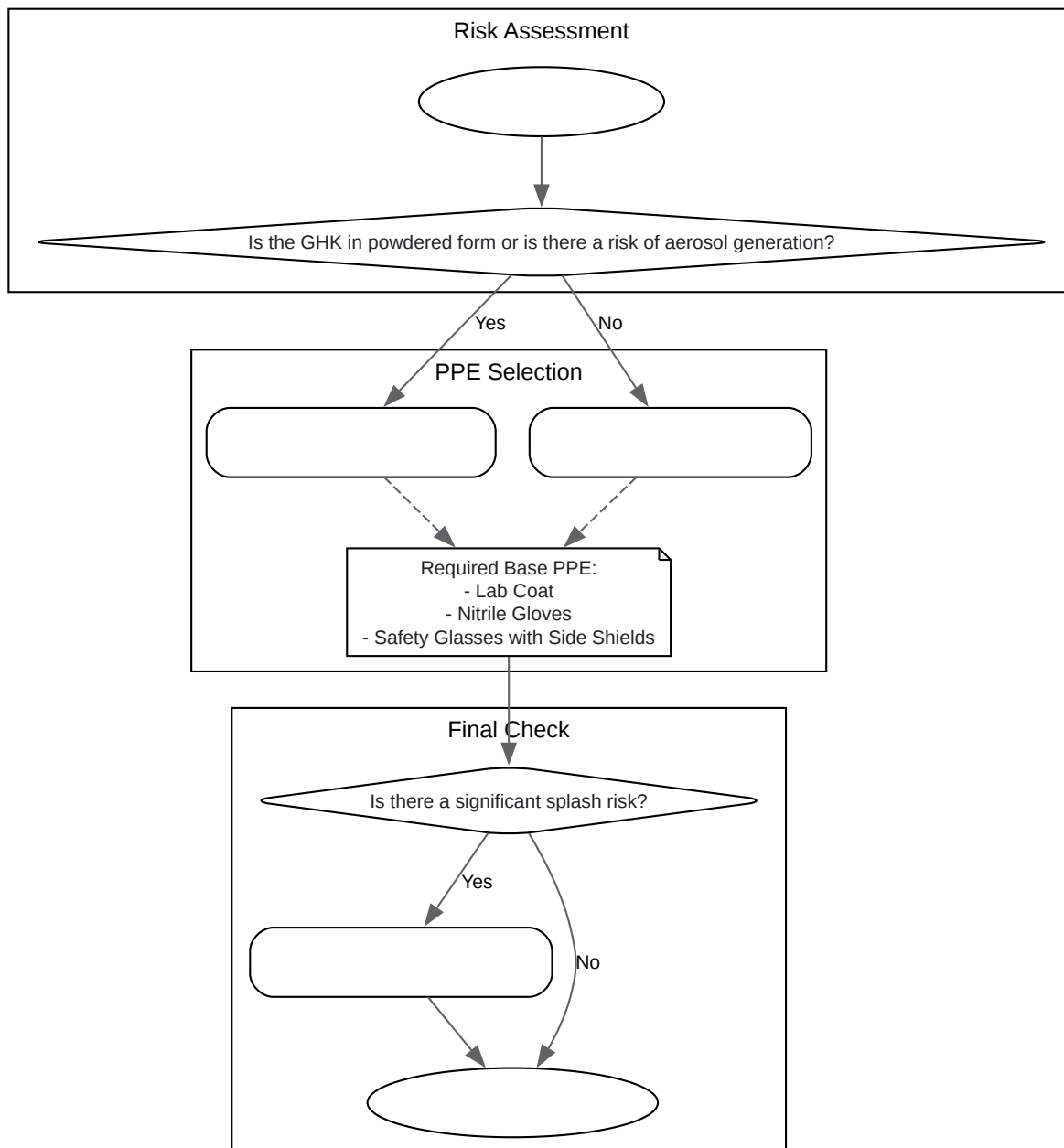
Disposal Plan

Proper disposal of GHK and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** All contaminated solid waste, including gloves, pipette tips, and empty vials, should be collected in a designated and clearly labeled biohazard waste container.[\[2\]](#)
- **Liquid Waste:** Unused or waste solutions of GHK should be collected in a labeled waste container. Depending on institutional guidelines, chemical deactivation may be required before final disposal.[\[2\]](#)
- **Regulatory Compliance:** Always consult your institution's Environmental Health and Safety (EHS) office for specific disposal protocols.[\[2\]](#)[\[10\]](#) Do not mix non-hazardous waste with hazardous waste, as this will require the entire mixture to be treated as hazardous.[\[10\]](#)

Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate Personal Protective Equipment when handling **Glycylhistidyllysine**.



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Diagram: PPE selection workflow for handling GHK.

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